

5-Pentyl-1,3-Thiazole: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 5-Pentyl-1,3-thiazole

Cat. No.: B15246280

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CAS Number: 96693-93-5 Molecular Formula: $C_8H_{13}NS$

This technical guide provides a comprehensive overview of **5-pentyl-1,3-thiazole**, a heterocyclic compound of interest to researchers, scientists, and drug development professionals. Due to the limited availability of specific experimental data for this particular molecule in publicly accessible literature, this document focuses on its fundamental properties, a plausible synthetic route based on established methodologies for analogous 5-alkyl-1,3-thiazoles, and potential areas of biological investigation by drawing parallels with related thiazole derivatives.

Chemical and Physical Properties

While specific, experimentally determined data for **5-pentyl-1,3-thiazole** is not extensively documented, its properties can be predicted based on its structure. A summary of its basic molecular information is provided in Table 1.

Property	Value
CAS Number	96693-93-5
Molecular Formula	C ₈ H ₁₃ NS
Molecular Weight	155.26 g/mol
IUPAC Name	5-pentyl-1,3-thiazole
SMILES	CCCCCc1cnsc1
InChI Key	InChI=1S/C8H13NS/c1-2-3-4-6-8-7-10-5-9-8/h5,7H,2-4,6H2,1H3

Table 1: Physicochemical Properties of **5-pentyl-1,3-thiazole**

Synthesis Methodology

A common and effective method for the synthesis of 5-substituted-1,3-thiazoles is through the Hantzsch thiazole synthesis or variations thereof. A plausible experimental protocol for the synthesis of **5-pentyl-1,3-thiazole** is outlined below. This protocol is a generalized procedure and would require optimization for specific laboratory conditions.

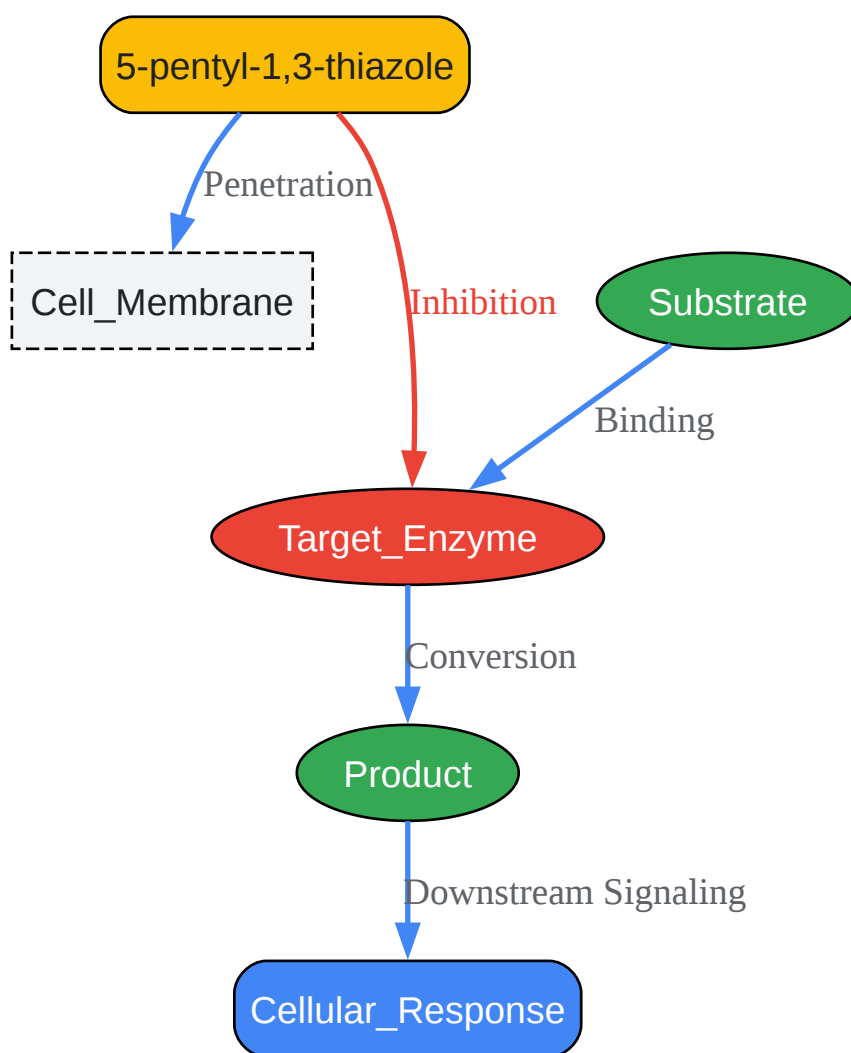
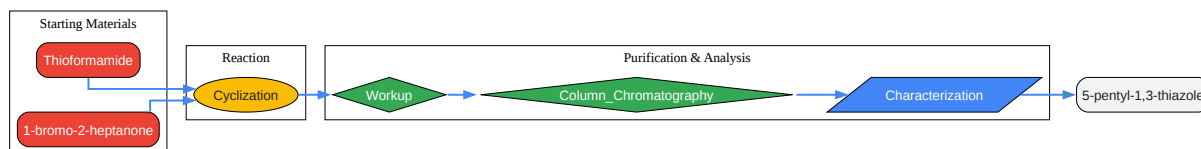
Proposed Synthesis of 5-pentyl-1,3-thiazole

A potential synthetic route to **5-pentyl-1,3-thiazole** involves the reaction of a 2-haloketone with a thioamide. For the synthesis of the target compound, 1-bromo-2-heptanone would be a suitable starting material, reacting with formamide in the presence of a sulfur source like phosphorus pentasulfide, or directly with thioformamide.

Experimental Protocol:

- **Preparation of Thioformamide:** Thioformamide can be prepared by reacting formamide with phosphorus pentasulfide (P₄S₁₀). The reaction is typically carried out in an inert solvent such as pyridine or dioxane at elevated temperatures. The product is then isolated by distillation under reduced pressure.
- **Cyclization Reaction (Hantzsch Synthesis):**

- To a solution of 1-bromo-2-heptanone (1 equivalent) in a suitable solvent such as ethanol or isopropanol, add thioformamide (1.1 equivalents).
- The reaction mixture is heated to reflux for several hours (typically 4-8 hours) and monitored by thin-layer chromatography (TLC) for the disappearance of the starting materials.
- Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- The residue is then neutralized with a weak base, such as a saturated sodium bicarbonate solution.
- The crude product is extracted with an organic solvent (e.g., ethyl acetate or dichloromethane).
- The organic layers are combined, washed with brine, dried over anhydrous sodium sulfate, and concentrated in vacuo.
- Purification: The crude **5-pentyl-1,3-thiazole** is purified by column chromatography on silica gel using a gradient of hexane and ethyl acetate as the eluent.
- Characterization: The structure of the purified product should be confirmed by spectroscopic methods, including ^1H NMR, ^{13}C NMR, and mass spectrometry.



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